

Navigating the Disposal of GSK8814: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK8814

Cat. No.: B15571154

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For researchers, scientists, and drug development professionals, the responsible disposal of chemical reagents is a critical aspect of laboratory safety and environmental stewardship. This document provides essential safety and logistical information for the proper handling and disposal of **GSK8814**, a potent and selective ATAD2 bromodomain inhibitor. In the absence of a specific Safety Data Sheet (SDS) with explicit disposal instructions, the following procedures are based on established best practices for the management of hazardous chemical waste in a laboratory setting.

Key Chemical Properties and Safety Considerations

A thorough understanding of the physicochemical properties of **GSK8814** is fundamental to its safe handling and disposal. The table below summarizes key data for this compound.

Property	Data
Chemical Name	8-(((3R,4R,5S)-3-((4,4-difluorocyclohexyl)methoxy)-5-methoxypiperidin-4-yl)amino)-3-methyl-5-(5-methylpyridin-3-yl)-1,7-naphthyridin-2(1H)-one
CAS Number	1997369-78-4[1]
Molecular Formula	C28H35F2N5O3[1]
Molecular Weight	527.62 g/mol [1]
Appearance	Solid powder[1]
Storage	Short term (days to weeks) at 0 - 4°C; long term (months to years) at -20°C[1]

Given that **GSK8814** is a biologically active small molecule inhibitor, it should be handled with care, assuming it may have toxicological properties that are not yet fully characterized. Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, should be worn at all times when handling this compound.

Step-by-Step Disposal Procedure

The proper disposal of **GSK8814**, as with other chemical waste, should follow a systematic process to minimize risk to personnel and the environment. The following workflow outlines the critical steps for researchers.

Experimental Protocols for Safe Disposal

While specific experimental protocols for the disposal of **GSK8814** are not available, the following general best practices for handling chemical waste in a laboratory setting are applicable.

1. Waste Segregation:

- Solid Waste: Unused or expired **GSK8814** powder, as well as contaminated materials such as gloves, weigh boats, and pipette tips, should be collected in a designated, sealed

container for solid chemical waste.

- Liquid Waste: Solutions containing **GSK8814** should not be poured down the drain. They must be collected in a labeled, sealed container for liquid chemical waste. If dissolved in a solvent such as DMSO, the waste stream should be handled as both chemically and biologically hazardous.

2. Containerization and Labeling:

- Use containers that are in good condition, compatible with the chemical waste, and can be securely closed.
- All waste containers must be clearly labeled as "Hazardous Waste". The label should also include the full chemical name ("**GSK8814**"), the approximate concentration and quantity of the waste, and the date accumulation started.

3. Storage:

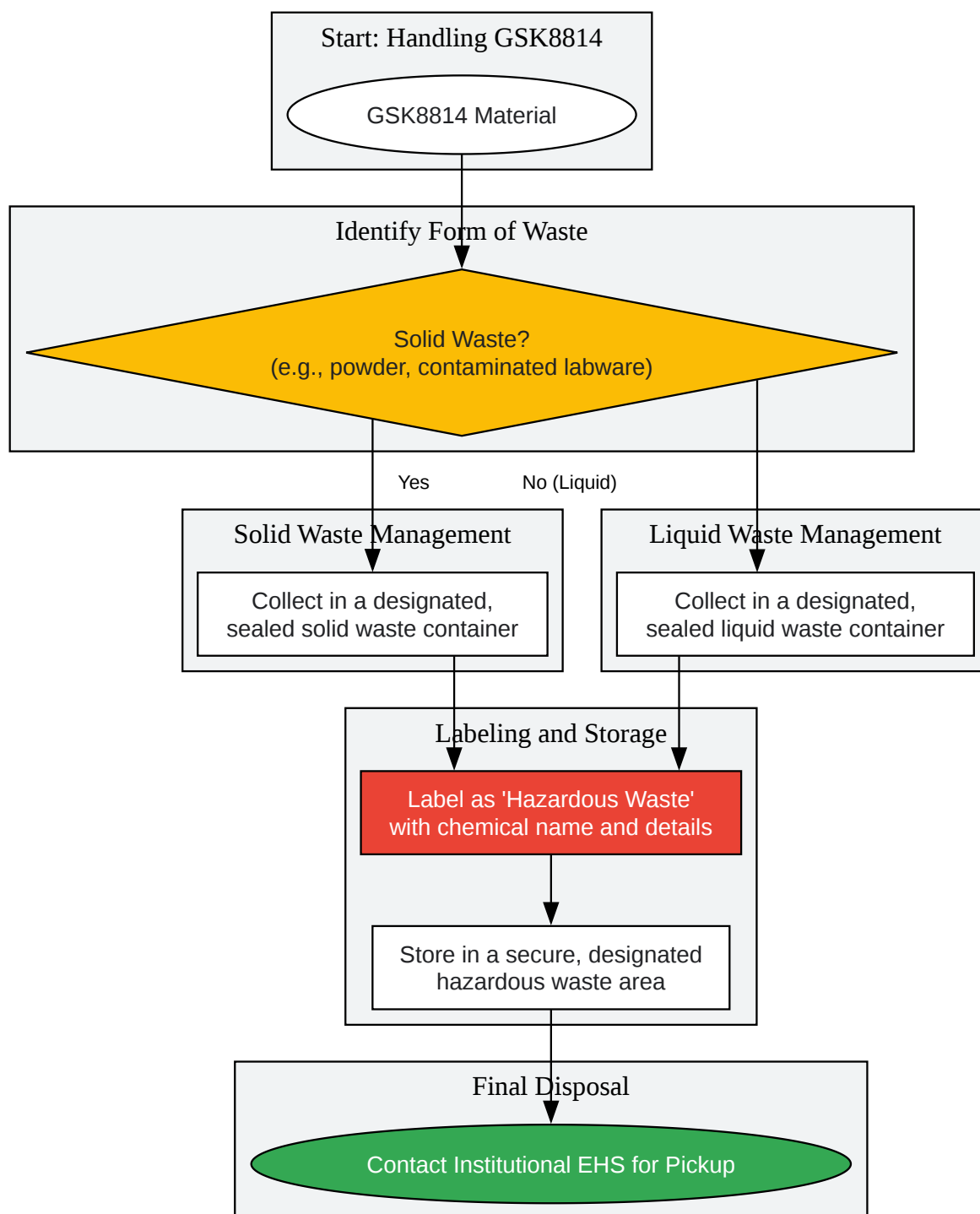
- Waste containers should be stored in a designated, well-ventilated, and secure hazardous waste accumulation area, away from general laboratory traffic.
- Ensure that incompatible waste types are segregated to prevent accidental reactions.

4. Final Disposal:

- The ultimate disposal of chemical waste such as **GSK8814** must be coordinated through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- It is imperative to consult and follow your institution's specific waste disposal guidelines and to contact EHS professionals for guidance tailored to your location and facilities.

GSK8814 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **GSK8814**.



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Caption: Logical workflow for the safe disposal of **GSK8814**.

By adhering to these general but crucial safety and logistical procedures, laboratory professionals can ensure the safe and compliant disposal of **GSK8814**, thereby protecting themselves, their colleagues, and the environment. Always prioritize consulting your institution's specific EHS guidelines.

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References

- 1. medkoo.com [medkoo.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com